

Personal protective equipment for handling (±)15-HEPE

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Compound of Interest

Compound Name: (±)15-HEPE

Cat. No.: B163493

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Essential Safety and Handling Guide for (±)15-HEPE

For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of (±)15-HEPE.

(±)15-Hydroxy-5,8,11,13,17-eicosapentaenoic acid ((±)15-HEPE) is a racemic mixture of 15(R)-HEPE and 15(S)-HEPE, typically supplied as a solution in ethanol. While the full toxicological properties of (±)15-HEPE have not been extensively documented, the compound should be treated as potentially hazardous. The primary immediate risks are associated with the ethanol solvent, which is a highly flammable liquid and can cause serious eye irritation. This guide provides essential safety protocols and logistical plans to ensure the safe handling and disposal of this compound in a laboratory setting.

Immediate Safety and Personal Protective Equipment (PPE)

Given that (±)15-HEPE is supplied in ethanol, a flammable and irritating solvent, strict adherence to safety protocols is paramount. The following personal protective equipment is mandatory when handling this compound.

Protection Type	Recommended PPE	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects against splashes of the ethanol solution, which can cause serious eye irritation. [1]
Hand Protection	Chemically resistant gloves (e.g., nitrile)	Prevents skin contact with (±)15-HEPE and ethanol.
Body Protection	Laboratory coat	Provides a barrier against accidental spills and splashes.
Respiratory Protection	Not generally required if handled in a well-ventilated area or fume hood.	Use a NIOSH-approved respirator if there is a risk of aerosolization or if working outside of a fume hood.

Operational Plan: Step-by-Step Handling and Storage

Proper operational procedures are critical to minimize exposure and maintain the integrity of (±)15-HEPE, which is sensitive to oxygen and light.[\[2\]](#)

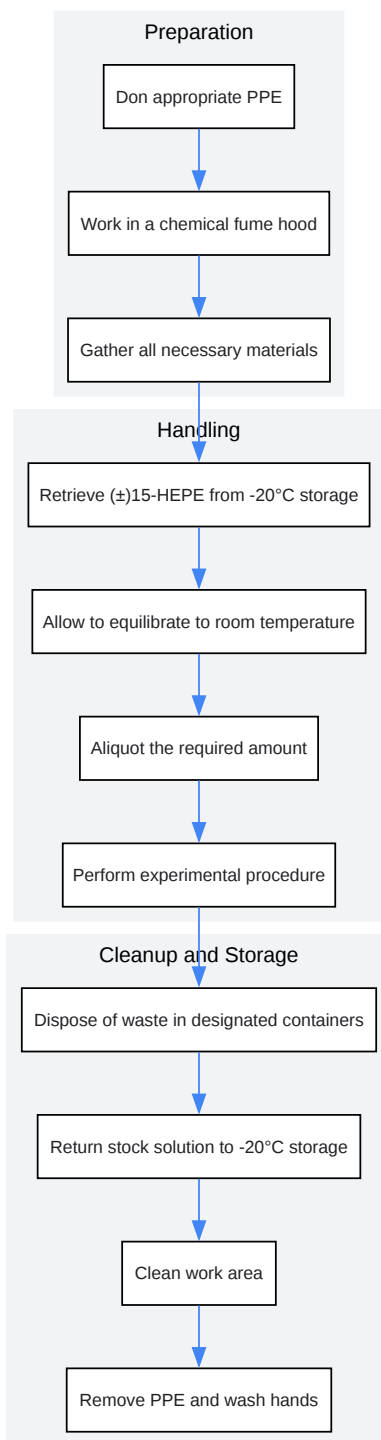
Receiving and Storage:

- **Inspect:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Storage:** Store the container upright in a cool, dry, well-ventilated area designated for flammable liquids. The recommended storage temperature is -20°C.[\[2\]](#)
- **Light and Oxygen Sensitivity:** Protect from light and oxygen.[\[2\]](#) Keep the container tightly sealed when not in use.

Handling and Experimental Use:

- **Ventilation:** All handling of (±)15-HEPE should be conducted in a chemical fume hood to minimize inhalation exposure to ethanol vapors.

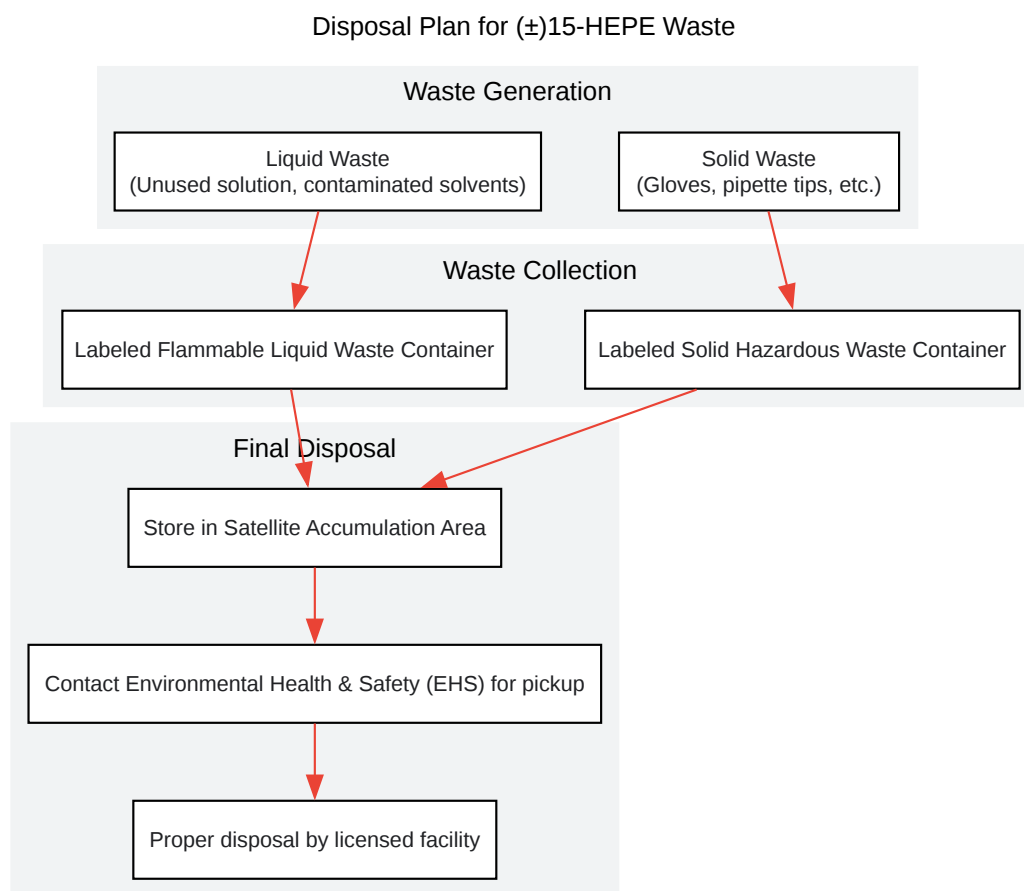
- Inert Atmosphere: For applications where solvent evaporation is necessary, use a gentle stream of an inert gas like nitrogen or argon.[2]
- Avoid Ignition Sources: Keep away from open flames, sparks, and hot surfaces as the ethanol solution is flammable.[1]
- Changing Solvents: To change the solvent, the ethanol can be evaporated under a gentle stream of nitrogen. Immediately add the new solvent of choice, such as DMSO or dimethylformamide, which should be purged with an inert gas.[2]
- Aqueous Solutions: **(±)15-HEPE** is sparingly soluble in aqueous buffers. To prepare an aqueous solution, dilute the ethanolic solution with the buffer of choice. It is not recommended to store the aqueous solution for more than one day.[2]

Experimental Workflow for Handling (\pm)15-HEPE[Click to download full resolution via product page](#)Caption: Experimental Workflow for Handling (\pm)15-HEPE

Disposal Plan: Managing (\pm)15-HEPE Waste

All waste materials contaminated with (\pm)15-HEPE must be treated as hazardous chemical waste.

- Waste Segregation:
 - Liquid Waste: Collect all unused solutions and contaminated solvents in a designated, labeled, and sealed waste container for flammable liquids.
 - Solid Waste: Dispose of contaminated consumables such as pipette tips, gloves, and paper towels in a separate, clearly labeled solid hazardous waste container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(\pm)15-HEPE in ethanol**," and the associated hazards (Flammable Liquid).
- Storage of Waste: Store waste containers in a designated satellite accumulation area, away from ignition sources and in secondary containment.
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of (\pm)15-HEPE down the drain or in regular trash.



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Caption: Disposal Plan for (\pm)15-HEPE Waste

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